

Technical Support Center: Troubleshooting Low Trap Capture with Codlemone-Baited Traps

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Codlemone*

Cat. No.: *B1669284*

[Get Quote](#)

This guide provides troubleshooting advice and frequently asked questions for researchers, scientists, and pest management professionals experiencing low capture rates with **Codlemone**-baited traps for the codling moth (*Cydia pomonella*).

Frequently Asked Questions (FAQs)

Q1: Why am I catching few or no codling moths in my **Codlemone**-baited traps?

A1: Low trap capture can be attributed to several factors, ranging from incorrect trap setup and maintenance to environmental conditions and the specific pest management strategies being employed in the area. A systematic approach to troubleshooting is recommended to identify the root cause.

Q2: How does the presence of mating disruption (MD) affect my trap captures?

A2: Mating disruption saturates an area with synthetic pheromones, which can significantly reduce the effectiveness of standard **Codlemone** traps.^{[1][2]} This "trap shutdown" occurs because the male moths are overwhelmed by the pheromone, making it difficult for them to locate the point source of the trap's lure.^[1] In orchards with mating disruption, it is crucial to use high-load (10x) pheromone lures or combination lures that include other attractants like pear ester.^{[2][3][4]}

Q3: What is the optimal placement for a **Codlemone**-baited trap?

A3: Proper trap placement is critical for maximizing capture rates. Traps should be positioned in the upper third of the tree canopy, as this is where adult moths are most active.[3][5] Ensure the trap entrance is not obstructed by foliage or branches and is parallel to the prevailing wind direction to facilitate pheromone dispersal.[6][7] Avoid placing traps at the very edge of an orchard block; instead, place them a few rows in.[5][8]

Q4: How often should I check my traps and replace the lures and liners?

A4: Traps should be checked at least once a week.[3][8] During critical monitoring periods, such as establishing a biofix, daily or every-other-day checks are recommended.[6] Lure longevity varies by manufacturer and environmental conditions, so always follow the manufacturer's replacement recommendations, which is typically every 3-4 weeks.[9] Sticky liners should be replaced when they become dirty, covered in debris, or after approximately 30 moths have been captured.[3][8]

Q5: Can weather conditions impact trap capture rates?

A5: Yes, weather plays a significant role. Codling moth flight and mating activity are influenced by temperature, with activity often beginning when evening temperatures exceed 60°F (15.5°C). Wind and rain can also affect the pheromone plume from the lure, potentially reducing the trap's effective range.[10]

Troubleshooting Guide

If you are experiencing low trap captures, use the following guide to diagnose and resolve the issue.

Step 1: Verify Lure and Trap Integrity

Potential Issue	Recommended Action
Expired or Improperly Stored Lure	Lures should be stored in a freezer until use to maintain their efficacy. [1] [10] Check the expiration date and ensure you are using fresh lures each season. [1]
Incorrect Lure Type for Conditions	In orchards with mating disruption, standard 1x Codlemone lures are often ineffective. [4] [10] Switch to a high-load (10x) lure or a combination lure containing pear ester (CM-DA). [3] [4]
Contaminated Lure or Trap	Always handle lures with gloves to avoid contamination with other scents. [11] [12] Do not handle different types of pheromone lures with the same gloves.
Damaged or Incorrectly Assembled Trap	Ensure the trap is assembled correctly according to the manufacturer's instructions. [4] Check for and repair any damage from wind or animals. [10]

Step 2: Assess Trap Placement and Density

Potential Issue	Recommended Action
Improper Trap Height	Traps should be in the upper third of the tree canopy. [3] [5] Traps placed too low will have significantly lower capture rates.
Obstructed Trap Entrance	Clear away any leaves, branches, or fruit that may be blocking the trap entrance. [3] [10]
Poor Location within Orchard	Move traps away from the immediate edge of the orchard and into the block by several rows. [5] [8]
Insufficient Trap Density	For effective monitoring, a density of one trap per 2.5 acres is recommended to detect low population levels. [3] [8] [13]

Step 3: Evaluate Environmental and Biological Factors

Potential Issue	Recommended Action
Low Pest Pressure	It is possible that the codling moth population in the area is genuinely low. Consider conducting visual inspections of fruit for damage to confirm this. [4]
Unfavorable Weather	Cool, windy, or rainy weather can suppress moth flight and reduce trap captures. [10] Monitor weather conditions and correlate them with trap data.
Incorrect Timing of Trap Deployment	Traps should be placed in the orchard before the first moth emergence, typically by the pink stage of apple bud development or by 100 degree days. [3] [8]

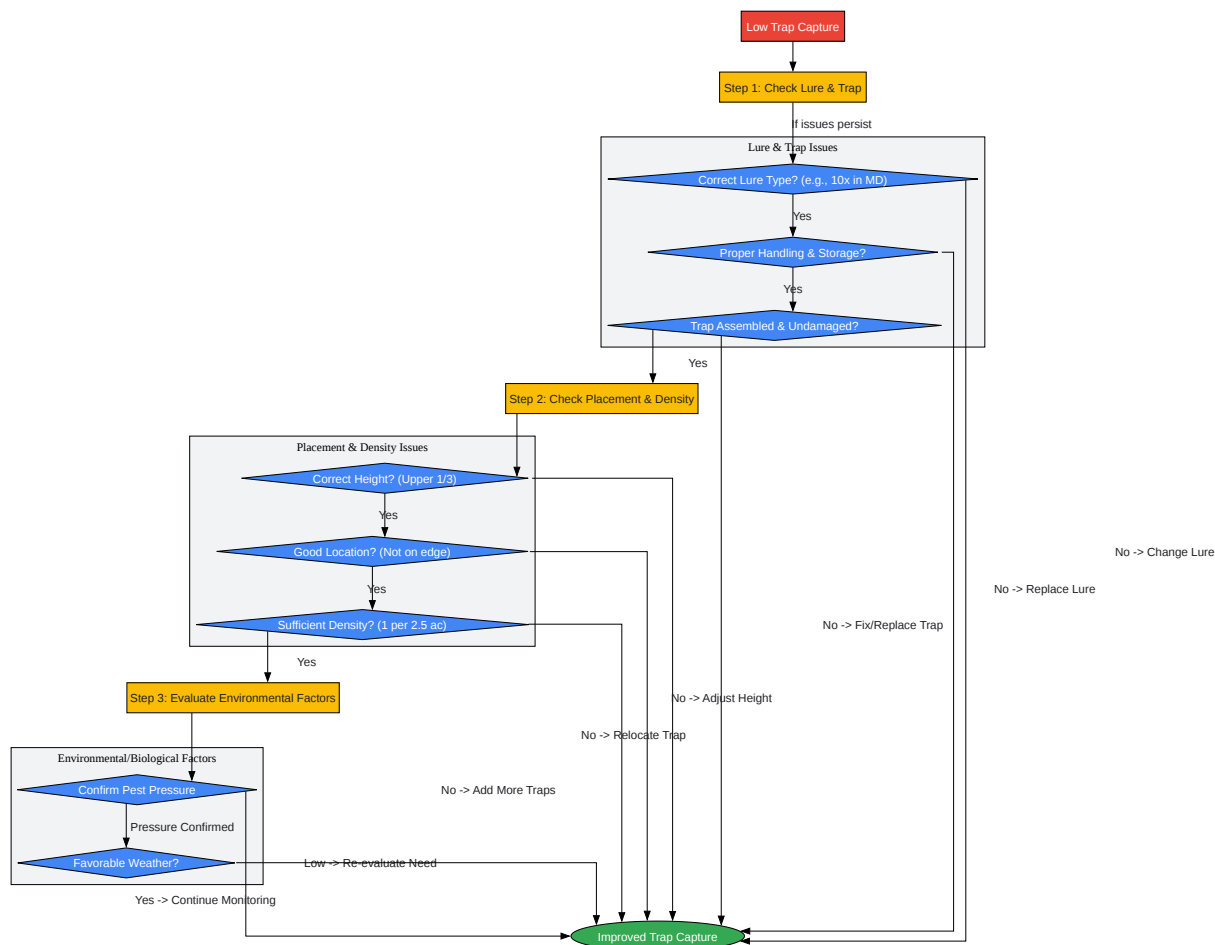
Experimental Protocols

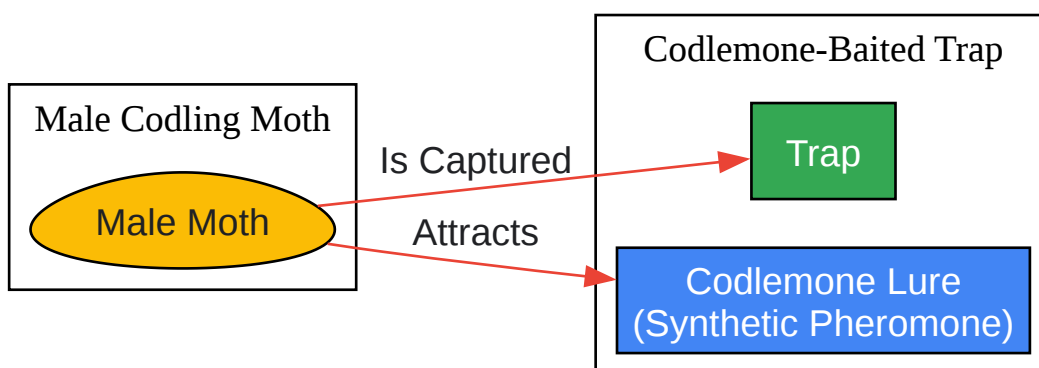
Protocol 1: Establishing a Biofix for Codling Moth

The "Biofix" is the date of the first sustained flight of codling moths, which is used to initiate degree-day models for timing pest management interventions.

- Trap Placement: Deploy **Codlemone**-baited traps prior to the first bloom.[\[9\]](#)
- Monitoring Frequency: Check traps daily or every other day.[\[6\]](#)
- Establishing Biofix: The biofix is determined when at least two male codling moths are captured on two consecutive nights.[\[9\]](#)
- Degree-Day Accumulation: Once the biofix is established, begin calculating accumulated degree days using a base temperature of 50°F (10°C) to predict key life cycle events.[\[9\]](#)

Visual Guides





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Monitoring Codling Moth In and Near Mating Disruption Orchards [sacvalleyorchards.com]
- 2. Codling Moth Mating Disruption | USU [extension.usu.edu]
- 3. Articles | Decision Aid Systems [decisionaid.systems]
- 4. suterra.com [suterra.com]
- 5. Using pheromone traps to monitor moth activity in orchards - MSU Extension [canr.msu.edu]
- 6. digitalcommons.usu.edu [digitalcommons.usu.edu]
- 7. digitalcommons.usu.edu [digitalcommons.usu.edu]
- 8. Monitoring and Identification | WSU Tree Fruit | Washington State University [treefruit.wsu.edu]
- 9. extension.colostate.edu [extension.colostate.edu]
- 10. Managing Codling Moth in Montana - Western Agricultural Research Center | Montana State University [agresearch.montana.edu]
- 11. Codling moths in home orchards | UMN Extension [extension.umn.edu]

- 12. How to setup monitoring traps for tree fruit insect pests, like codling moth | Purdue University Facts for Fancy Fruit [fff.hort.purdue.edu]
- 13. Codling Moth Biology and Ecology | WSU Tree Fruit | Washington State University [treefruit.wsu.edu]
- To cite this document: BenchChem. [Technical Support Center: Troubleshooting Low Trap Capture with Codlemone-Baited Traps]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669284#troubleshooting-low-trap-capture-with-codlemone-baited-traps]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com